

Essential Safety and Logistics for Handling Ethyl 2-hydroxycyclopentanecarboxylate

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Compound of Interest

Compound Name: Ethyl 2-hydroxycyclopentanecarboxylate

Cat. No.: B1347620

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This document provides immediate, essential safety and logistical information for **Ethyl 2-hydroxycyclopentanecarboxylate** (CAS 54972-10-0), including operational and disposal plans.

Chemical Identifier:

- Name: **Ethyl 2-hydroxycyclopentanecarboxylate**
- CAS Number: 54972-10-0

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 2-hydroxycyclopentanecarboxylate is classified as a skin and eye irritant and is harmful if swallowed. Adherence to appropriate personal protective equipment protocols is mandatory to ensure personnel safety.

Hazard Class	GHS Classification	Signal Word
Acute Toxicity, Oral	H302: Harmful if swallowed	Warning
Skin Irritation	H315: Causes skin irritation	Warning
Eye Irritation	H319: Causes serious eye irritation	Warning

Personal Protective Equipment (PPE)	Specification	Purpose
Hand Protection	Butyl rubber or Nitrile gloves. [1] [2] [3]	Provides a barrier against skin contact and irritation. Butyl rubber is recommended for high resistance to esters. [1] [2] [3]
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required in situations with a higher risk of splashing.	Protects eyes from splashes and serious irritation. [4]
Skin and Body Protection	Protective clothing, such as a lab coat.	Prevents skin contact with the chemical.
Respiratory Protection	Use in a well-ventilated area. If vapors or aerosols are generated, a NIOSH/MSHA-approved respirator should be worn. [2]	Minimizes inhalation of potentially irritating vapors. [2]

Operational and Handling Protocols

Proper handling and storage are critical to maintaining the integrity of **Ethyl 2-hydroxycyclopentanecarboxylate** and ensuring a safe laboratory environment.

Procedure	Guideline
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.[4] Avoid contact with skin, eyes, and clothing.[4] Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[4]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. For long-term stability, storage in a freezer at or below -20°C is recommended. Keep away from incompatible materials such as strong oxidizing agents and strong bases.
Spill Management	In case of a spill, ensure adequate ventilation and wear appropriate PPE. Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[5] Collect the absorbed material into a suitable, labeled container for disposal.[5]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of accidental exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[2]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[2] Remove contaminated clothing and wash it before reuse.[3] If skin irritation persists, get medical advice/attention. [3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Clean mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Call a poison center or doctor immediately.

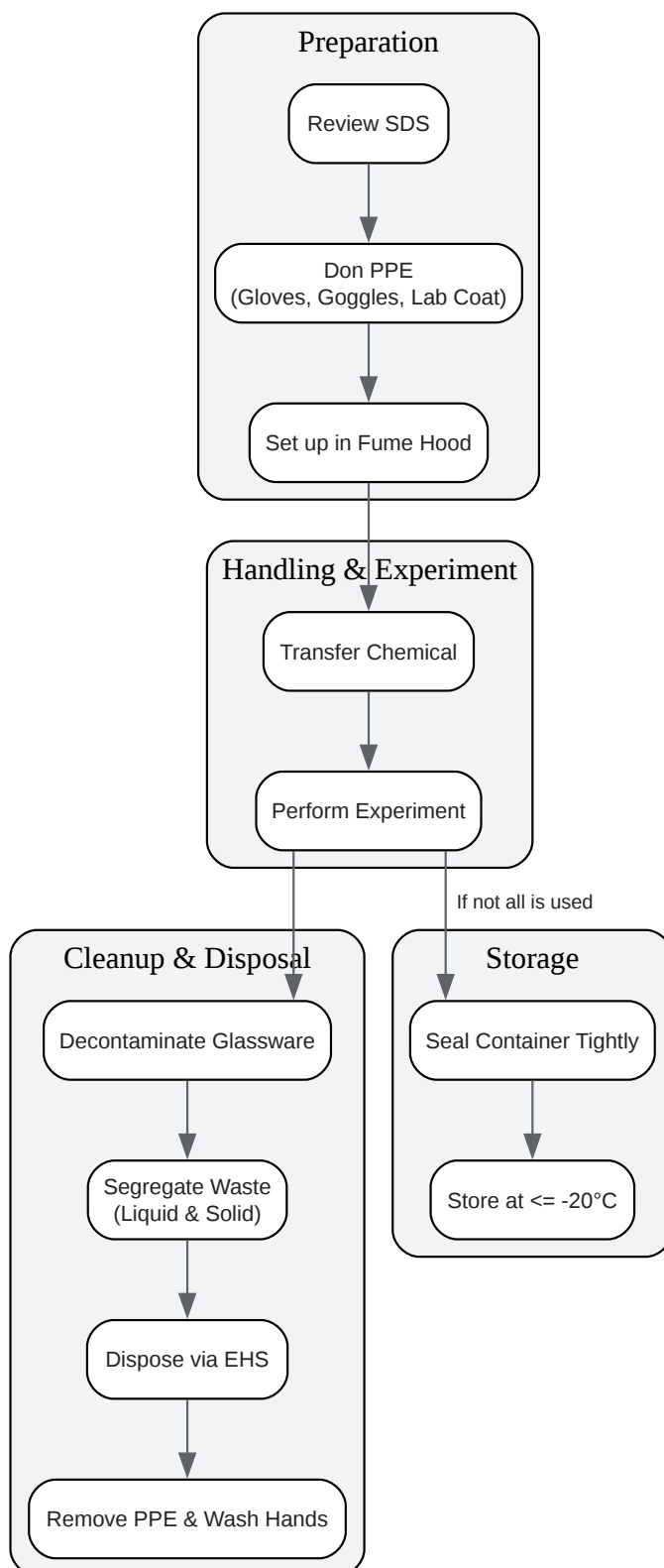
Disposal Plan

Dispose of **Ethyl 2-hydroxycyclopentanecarboxylate** and its containers in accordance with local, state, and federal regulations. As it is categorized with skin and eye irritation hazards, it should be treated as chemical waste.

Waste Type	Disposal Method
Unused Chemical	Collect in a suitable, labeled container for chemical waste disposal. You may be able to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4] Consult with your institution's environmental health and safety (EHS) office for specific guidance.
Empty Containers	Triple rinse the container with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste.[6] Once cleaned, the container can be disposed of as non-hazardous waste after defacing the label.[5]

Experimental Workflow Diagram

The following diagram outlines the standard workflow for handling **Ethyl 2-hydroxycyclopentanecarboxylate** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Ethyl 2-hydroxycyclopentanecarboxylate**.

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